

(Rac)-LM11A-31 preparing stock solutions

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Compound of Interest		
Compound Name:	(Rac)-LM11A-31	
Cat. No.:	B12378093	Get Quote

A comprehensive resource for researchers utilizing **(Rac)-LM11A-31**, this technical support center offers detailed guidance on the preparation of stock solutions, troubleshooting common issues, and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving (Rac)-LM11A-31?

A1: **(Rac)-LM11A-31** is soluble in several common laboratory solvents. For in vitro studies, Dimethyl Sulfoxide (DMSO) is frequently used, with solubility reaching up to 100 mM. It is also soluble in ethanol at concentrations up to 100 mg/mL and in water up to 125 mg/mL.[1] For in vivo preparations, it can be dissolved in PBS (pH 7.2) at 10 mg/ml, or in a mixture of ethanol, PEG300, Tween-80, and saline.[1][2] When using DMSO, it is crucial to use a fresh, anhydrous grade, as absorbed moisture can negatively impact solubility.[3]

Q2: What are the standard concentrations for (Rac)-LM11A-31 stock solutions?

A2: For most cell culture experiments, a stock solution of 10 mM in DMSO is a common starting point.[4] However, depending on the specific requirements of the assay, concentrations can be adjusted. The high solubility in DMSO (up to 100 mM) allows for the preparation of highly concentrated stocks, which can then be diluted to the desired final concentration for your experiments.

Q3: How should I properly store my (Rac)-LM11A-31 stock solutions?



A3: To ensure the stability and longevity of your **(Rac)-LM11A-31** stock solution, it is recommended to aliquot it into single-use volumes to avoid repeated freeze-thaw cycles.[1][4] For short-term storage, -20°C is suitable for up to one month.[1][4] For long-term storage, it is best to keep the aliquots at -80°C, where they can be stable for up to 6 months or even a year. [1][3][4] It is also advisable to store the solutions protected from moisture and under nitrogen. [1]

Q4: Can I dissolve (Rac)-LM11A-31 directly in aqueous solutions like cell culture media?

A4: While **(Rac)-LM11A-31** is water-soluble, it is standard practice to first prepare a concentrated stock solution in an organic solvent like DMSO.[5] This concentrated stock is then serially diluted to the final working concentration in your aqueous buffer or cell culture medium. This method ensures complete dissolution and accurate final concentrations. When preparing aqueous working solutions from a DMSO stock, it is important to add the stock solution to the aqueous buffer while mixing to prevent precipitation.

Troubleshooting Guide

Encountering issues when preparing your stock solutions can be a source of frustration. This guide provides solutions to common problems.

Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Solution
Compound fails to dissolve completely.	The concentration may be too high for the chosen solvent volume.	Gradually increase the solvent volume while vortexing. Gentle warming and sonication can also facilitate dissolution.[1]
The incorrect solvent was used.	Verify that you are using a recommended solvent such as DMSO, ethanol, or water at an appropriate concentration.[1]	
Precipitate forms when diluting the stock solution in an aqueous buffer.	The compound has low solubility in the final aqueous solution.	When diluting, add the concentrated stock solution dropwise into the aqueous buffer while continuously vortexing or stirring to ensure rapid and even dispersion.
The final concentration of the organic solvent is too high.	Ensure the final concentration of the organic solvent (e.g., DMSO) in your working solution is low enough to be compatible with your experimental system (typically below 0.5%).	
Inconsistent or unexpected experimental results.	The stock solution was not stored correctly, leading to degradation.	Aliquot stock solutions to minimize freeze-thaw cycles and store them at the recommended temperatures (-20°C for short-term, -80°C for long-term).[1][3][4]
Inaccurate concentration of the stock solution.	Double-check all calculations, ensure your balance is properly calibrated, and use calibrated pipettes for accurate volume measurements.	



Quantitative Data Summary

The following table summarizes the solubility of (Rac)-LM11A-31 in various solvents.

Solvent	Solubility	Molar Concentration
H ₂ O	≥ 125 mg/mL[1]	395.23 mM[1]
DMSO	50 mg/mL[2]	201.35 mM[3]
Ethanol	100 mg/mL[1]	316.19 mM[1]
DMF	50 mg/mL[2]	Not specified
PBS (pH 7.2)	10 mg/mL[2]	Not specified

Experimental Protocol: Preparation of a 10 mM (Rac)-LM11A-31 Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **(Rac)-LM11A-31**.

Materials:

- (Rac)-LM11A-31 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Calibrated micropipettes
- Sterile microcentrifuge tubes

Procedure:

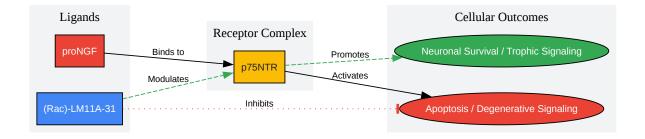
 Calculation: Determine the mass of (Rac)-LM11A-31 required. The molecular weight of (Rac)-LM11A-31 dihydrochloride is 316.3 g/mol .[2] To make 1 mL of a 10 mM solution, you will need 3.163 mg of the compound.



- Weighing: Carefully weigh out 3.163 mg of (Rac)-LM11A-31 powder into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Mixing: Vortex the tube until the powder is completely dissolved. If necessary, gentle
 warming or sonication can be used to aid dissolution.[1]
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes. Store these aliquots at -20°C for up to one month or at -80°C for up to one year.[3][4]

Visualizing the Mechanism and Workflow

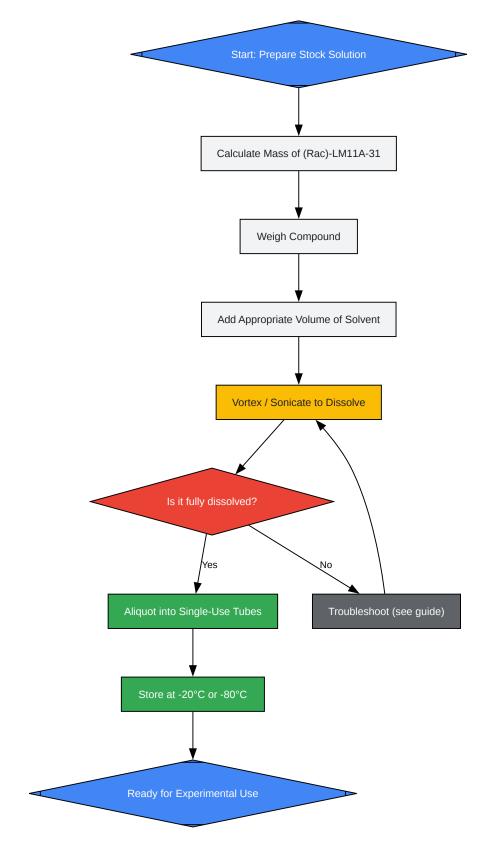
To better understand the context in which **(Rac)-LM11A-31** is used and the process of preparing solutions, the following diagrams are provided.



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Caption: (Rac)-LM11A-31 modulates p75NTR signaling to promote survival.





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